

# Isocetyl myristate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Isocetyl myristate*

Cat. No.: *B1602698*

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An In-depth Technical Guide to **Isocetyl Myristate**: Chemical Identity and Properties

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is crucial. This guide provides the core chemical identification and molecular characteristics of **isocetyl myristate**.

## Chemical Identification

**Isocetyl myristate** is the ester of isocetyl alcohol and myristic acid. It is primarily used in cosmetics and personal care products as an emollient and skin conditioning agent.

The Chemical Abstracts Service (CAS) registry number for **isocetyl myristate** is 83708-66-1. [1][2][3][4] This unique identifier is assigned to this specific chemical substance for unambiguous identification in databases and literature.

## Molecular Properties

The molecular formula for **isocetyl myristate** is C<sub>30</sub>H<sub>60</sub>O<sub>2</sub>. [1][3] Based on this, the molecular weight has been determined to be approximately 452.8 g/mol. [3][5] A more precise molecular weight is reported as 452.7962. [1]

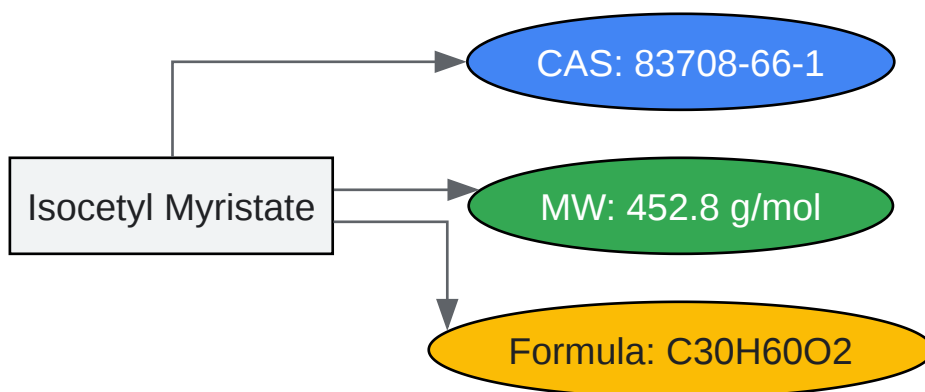
## Summary of Quantitative Data

For ease of reference, the key quantitative chemical data for **isocetyl myristate** is summarized in the table below.

Property	Value	Citations
CAS Number	83708-66-1	[1][2][3][4]
Molecular Formula	C30H60O2	[1][3]
Molecular Weight	452.8 g/mol	[3][5]
Precise Molecular Weight	452.7962	[1]

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical relationship between the chemical name and its fundamental identifiers.



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Caption: Core identifiers for **Isocetyl Myristate**.

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## References

- 1. ISOCETYL MYRISTATE | 83708-66-1 [chemicalbook.com]
- 2. specialchem.com [specialchem.com]

- 3. Isocetyl Myristate | C<sub>30</sub>H<sub>60</sub>O<sub>2</sub> | CID 16730121 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. isocetyl myristate, 83708-66-1 [thegoodscentcompany.com]
- 5. GSRS [gsrs.ncats.nih.gov]
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